

Technical Support Center: Electrodermal Activity (EDA) Signal-to-Noise Ratio Enhancement

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Compound of Interest

Compound Name: *Eda-DA*

Cat. No.: *B15564493*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to increase the signal-to-noise ratio (SNR) of Electrodermal Activity (EDA) data.

Frequently Asked Questions (FAQs)

Q1: What is Electrodermal Activity (EDA) and what does it measure?

A1: Electrodermal activity (EDA), also known as Galvanic Skin Response (GSR), measures variations in the electrical properties of the skin.^[1] These changes are primarily due to the activity of sweat glands, which are controlled by the sympathetic nervous system.^[1] Consequently, EDA serves as an indicator of physiological or psychological arousal.^[2]

Q2: What are the main components of an EDA signal?

A2: The EDA signal consists of two primary components:

- Tonic Level (Skin Conductance Level - SCL): This is the baseline level of skin conductance and changes slowly over time.^{[1][3]} It reflects the overall arousal state.
- Phasic Responses (Skin Conductance Responses - SCRs): These are rapid, transient increases in skin conductance that occur in response to a specific stimulus.

Q3: What is the signal-to-noise ratio (SNR) in the context of EDA?

A3: The signal-to-noise ratio (SNR) in EDA compares the level of the desired physiological signal (the EDA responses) to the level of background noise. A higher SNR indicates a cleaner signal where the physiological changes are more distinct from unwanted interference.

Q4: What are the common sources of noise in EDA recordings?

A4: Common sources of noise that can decrease the SNR of EDA recordings include:

- **Motion Artifacts:** Physical movement of the participant can cause abrupt changes in the signal that are not related to sympathetic nervous system activity.
- **Electrode-Related Issues:** Poor electrode contact, drying of the electrode gel, or improper placement can introduce noise.
- **Environmental Factors:** Changes in ambient temperature and humidity can affect sweat gland activity and skin conductance.
- **Electrical Interference:** Power line noise (50/60 Hz) from nearby electronic equipment can contaminate the signal.
- **Physiological Noise:** Factors such as respiration can sometimes introduce artifacts in the EDA signal.

Troubleshooting Guides

This section provides solutions to common problems encountered during EDA data acquisition that can lead to a low signal-to-noise ratio.

Issue 1: High-Frequency Noise or "Fuzzy" Signal

Symptoms: The EDA signal appears noisy with small, rapid fluctuations, often obscuring the underlying physiological responses.

Possible Causes:

- Electrical interference from nearby devices (e.g., computers, lights).
- Poor electrode contact or grounding.

Troubleshooting Steps:

- Identify and Remove Interference Sources:
 - Turn off non-essential electrical equipment in the vicinity of the recording setup.
 - Ensure that electrode leads are not running parallel to power cords.
- Check Electrode Connection:
 - Ensure electrodes are securely attached to the skin.
 - Verify that the electrode gel has not dried out.
- Improve Grounding:
 - Ensure the subject is properly grounded according to the equipment manufacturer's instructions.
- Apply a Low-Pass Filter:
 - During post-processing, apply a low-pass filter with a cutoff frequency typically around 1-5 Hz to remove high-frequency noise without distorting the physiological signal.

Issue 2: Sudden Spikes or Drops in the Signal (Motion Artifacts)

Symptoms: The EDA recording shows large, abrupt changes that are not characteristic of physiological responses.

Possible Causes:

- Participant movement, such as shifting posture, coughing, or talking.
- Pressure changes on the electrodes.

Troubleshooting Steps:

- Instruct the Participant:
 - Advise the participant to remain as still as possible during the recording.
 - Explain the importance of minimizing movements, especially of the hand where the electrodes are placed.
- Secure Electrode Placement:
 - Use medical tape to secure the electrodes and prevent them from moving.
 - Ensure the electrode cables are secured to prevent them from pulling on the electrodes.
- Data Processing Techniques:
 - Manual Correction: Visually inspect the data and manually remove or interpolate over sections with obvious motion artifacts.
 - Automated Artifact Removal: Utilize algorithms such as wavelet-based denoising or machine learning models designed to identify and remove motion artifacts.

Issue 3: Low Amplitude or No Signal

Symptoms: The EDA signal is flat or has a very low amplitude, indicating a weak or absent response.

Possible Causes:

- Improper skin preparation.
- Dried-out or expired electrodes.
- Incorrect electrode placement.
- Low participant arousal.

Troubleshooting Steps:

- Proper Skin Preparation:

- Clean the electrode sites with a mild, non-alcoholic cleanser. Avoid using alcohol wipes as they can dry out the skin.
- Ensure the skin is dry before applying the electrodes.
- Check Electrodes:
 - Use fresh, unexpired electrodes.
 - If using reusable electrodes, ensure they are clean and filled with the appropriate amount of isotonic electrode gel.
- Verify Electrode Placement:
 - Place electrodes on a site with a high density of sweat glands, such as the medial or distal phalanges of the index and middle fingers of the non-dominant hand.
- Participant State:
 - Ensure the experimental stimuli are sufficiently arousing to elicit an EDA response.

Quantitative Data Summary

The following table summarizes the performance of different motion artifact removal techniques for EDA signals.

Method	Description	Artifact Power Attenuation (APA) in dB (Median)	Normalized Mean Squared Error (NMSE) (Median)	Reference
Wavelet Thresholding	A method using stationary wavelet transform to decompose and denoise the signal.	24.8	0.02	
Low-pass Hamming Filtering	A digital filter used to remove high-frequency noise.	10.5	0.15	
Hanning Filtering	A type of low-pass filter with a specific window function.	9.8	0.18	
Exponential Smoothing	A time series forecasting method that can be used for smoothing.	7.5	0.25	

Experimental Protocols

Protocol 1: High SNR EDA Data Acquisition

Objective: To acquire high-quality EDA data with minimal noise.

Materials:

- EDA recording system (e.g., BIOPAC, MindWare)

- Ag/AgCl electrodes
- Isotonic electrode gel (if using non-gelled electrodes)
- Mild skin cleanser and water
- Medical tape

Procedure:

- Participant Preparation:
 - Instruct the participant to wash their hands with mild soap and water and dry them thoroughly. Do not use alcohol-based sanitizers.
 - Have the participant sit in a comfortable, relaxed position.
- Skin Preparation:
 - Clean the areas for electrode placement (typically the distal or medial phalanges of the index and middle fingers of the non-dominant hand) with a mild cleanser.
 - Ensure the skin is completely dry before applying the electrodes.
- Electrode Application:
 - If using non-gelled electrodes, fill the electrode cavity with isotonic gel.
 - Attach the electrodes securely to the prepared skin sites.
 - Press gently to ensure good contact and to spread the gel evenly.
- Securing Electrodes and Wires:
 - Use medical tape to secure the electrodes and prevent movement.
 - Secure the electrode wires to the participant's hand or arm to minimize pulling on the electrodes.

- Acclimatization Period:
 - Allow for a 5-10 minute acclimatization period for the electrode gel to hydrate the skin and for the signal to stabilize before starting the recording.
- Data Recording:
 - Instruct the participant to remain as still as possible throughout the recording session.
 - Monitor the signal in real-time to identify any potential issues.

Protocol 2: Post-Processing for Motion Artifact Removal using Wavelet Denoising

Objective: To remove motion artifacts from a recorded EDA signal to improve SNR.

Software:

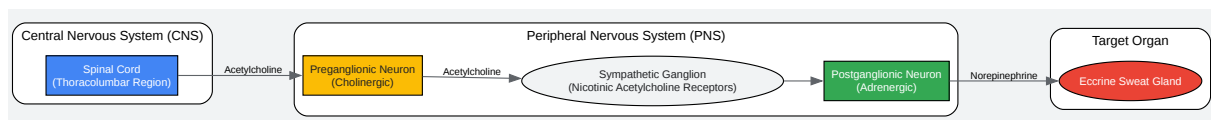
- MATLAB with the Wavelet Toolbox, or a similar signal processing environment.

Procedure:

- Data Import:
 - Load the raw EDA data into the analysis software.
- Signal Decomposition:
 - Apply a Stationary Wavelet Transform (SWT) to decompose the EDA signal into multiple levels of wavelet and scaling coefficients. The 'Haar' wavelet is often a suitable choice for detecting sharp changes characteristic of motion artifacts.
- Thresholding:
 - For each level of wavelet coefficients, apply a thresholding technique (e.g., soft or hard thresholding) to remove coefficients that are likely to represent noise. The threshold can be determined using methods like 'rigrsure', 'sqtwolog', or 'heursure'.

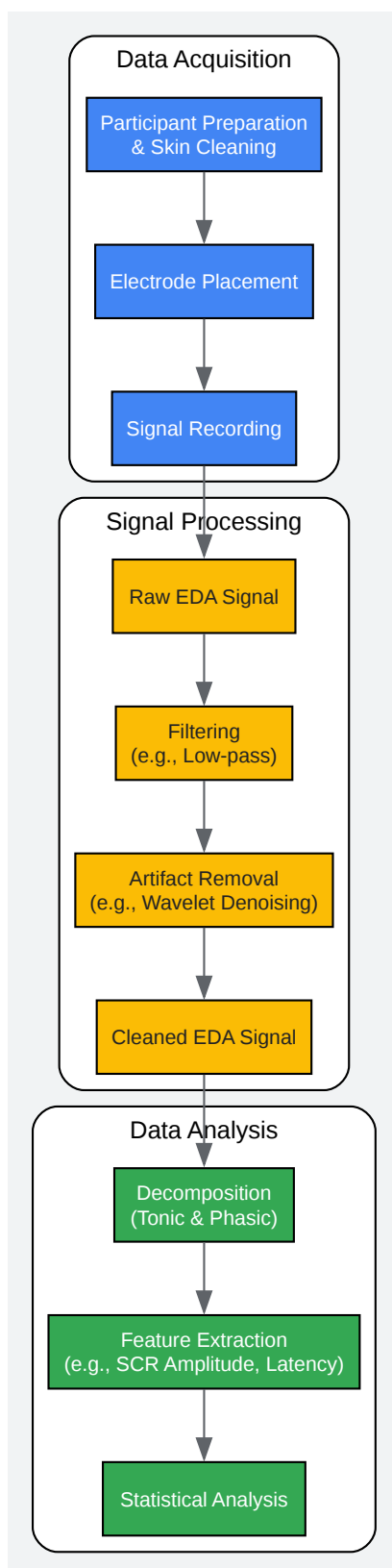
- Signal Reconstruction:
 - Perform an inverse SWT on the thresholded wavelet coefficients to reconstruct the denoised EDA signal.
- Visual Inspection:
 - Plot the original and denoised signals to visually inspect the effectiveness of the artifact removal process.

Visualizations



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Caption: Sympathetic nervous system pathway to eccrine sweat glands.



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Caption: Experimental workflow for EDA data acquisition and analysis.

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